

t-Boc-Aminooxy-PEG5-azide solubility in DMSO and water

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Compound of Interest

Compound Name: *t*-Boc-Aminooxy-PEG5-azide

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An In-Depth Technical Guide to the Solubility of **t-Boc-Aminooxy-PEG5-azide** in DMSO and Water

Introduction

t-Boc-Aminooxy-PEG5-azide is a heterobifunctional linker molecule widely utilized in bioconjugation, proteomics, and drug development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]} Its structure incorporates a t-Boc protected aminooxy group, a terminal azide, and a five-unit polyethylene glycol (PEG) chain. This configuration imparts an amphiphilic character, with the hydrophobic tert-butoxycarbonyl (t-Boc) group and the hydrophilic PEG spacer influencing its solubility profile. Understanding the solubility of this linker in common laboratory solvents like dimethyl sulfoxide (DMSO) and water is critical for its effective handling, reaction setup, and purification. This guide provides a comprehensive overview of its solubility, supported by quantitative data and a standardized experimental protocol for solubility determination.

Physicochemical Properties

- Molecular Formula: $C_{17}H_{34}N_4O_8$ ^[3]
- Molecular Weight: 422.5 g/mol ^[3]
- Structure: The molecule consists of a lipophilic t-Boc protecting group and a hydrophilic PEG₅ chain, which enhances solubility in aqueous media.^{[3][4]} The terminal azide and the

protected aminooxy group serve as reactive handles for conjugation.

Solubility Profile

t-Boc-Aminooxy-PEG5-azide exhibits favorable solubility in a range of common organic solvents and aqueous media. The presence of the PEG₅ spacer, with its multiple ether oxygen atoms, allows for hydrogen bonding with water molecules, significantly increasing its aqueous solubility.^[4] It is also readily soluble in polar aprotic solvents such as DMSO.

Data Presentation

The following table summarizes the known solubility data for **t-Boc-Aminooxy-PEG5-azide** in DMSO and water.

Solvent	Qualitative Solubility	Quantitative Solubility
DMSO	Soluble	10 mM
Water	Soluble	Data not specified

Data sourced from multiple chemical suppliers.^[2]^[3]

Experimental Protocol: Solubility Determination

This section outlines a general protocol for determining the solubility of **t-Boc-Aminooxy-PEG5-azide** in a given solvent. This method can be adapted to generate precise quantitative data.

Materials and Equipment

- **t-Boc-Aminooxy-PEG5-azide**
- Anhydrous DMSO
- Deionized (DI) Water
- Analytical balance
- Vortex mixer

- Magnetic stirrer and stir bars
- Centrifuge
- Spectrophotometer (optional, for quantitative analysis)
- Calibrated pipettes
- Glass vials

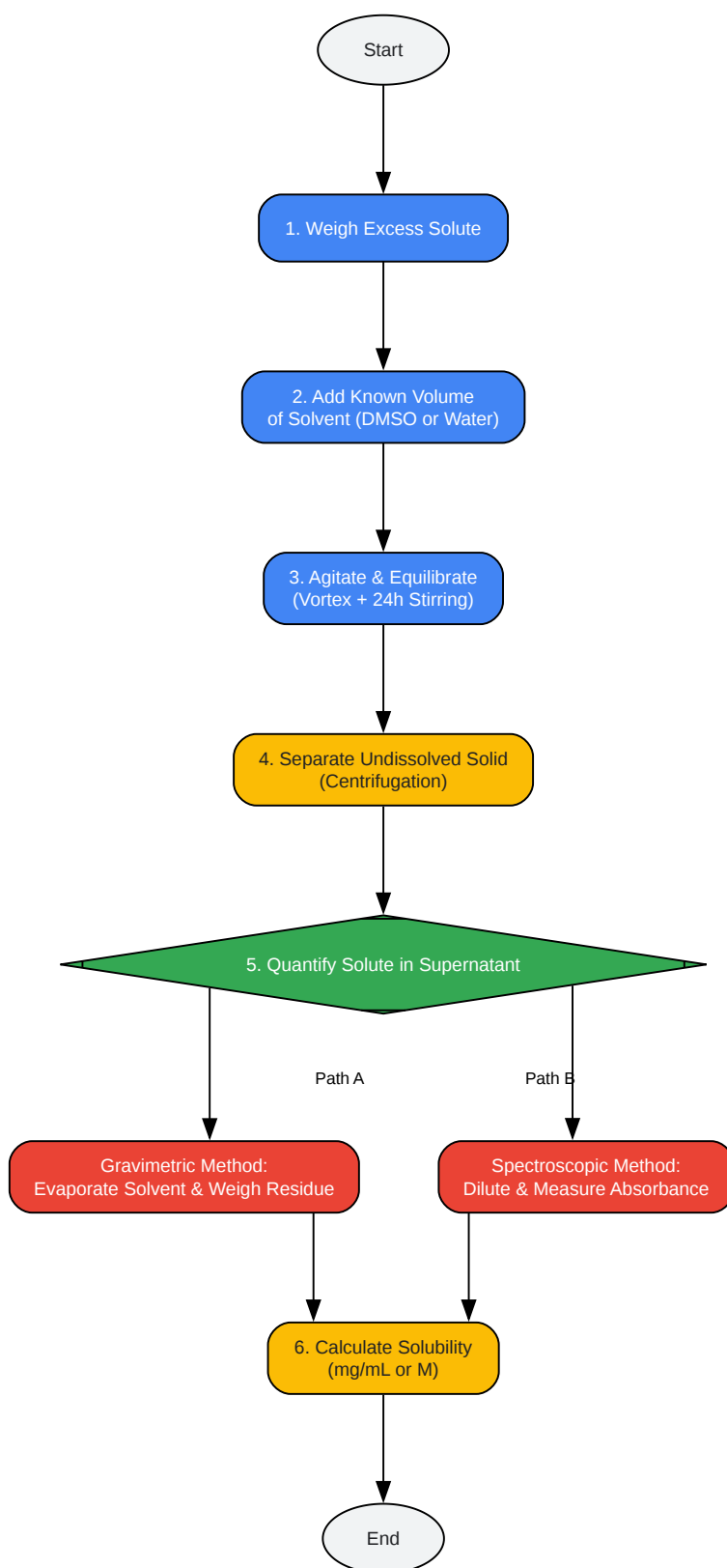
Procedure

- Preparation of Saturated Solution:
 1. Weigh out an excess amount of **t-Boc-Aminoxy-PEG5-azide** (e.g., 5-10 mg) into a clean, dry glass vial.
 2. Add a precise volume of the chosen solvent (e.g., 1.0 mL of DMSO or DI Water) to the vial.
 3. Cap the vial tightly and agitate vigorously using a vortex mixer for 2-3 minutes to ensure thorough mixing.
 4. Place the vial on a magnetic stirrer and allow it to equilibrate at a constant temperature (e.g., 25°C) for a minimum of 24 hours. This ensures the solution reaches saturation.
- Separation of Undissolved Solute:
 1. After equilibration, visually inspect the vial for the presence of undissolved solid.
 2. If solid is present, centrifuge the saturated solution at high speed (e.g., 10,000 x g) for 15 minutes to pellet the excess solute.
- Determination of Solute Concentration:
 1. Carefully pipette a known volume of the clear supernatant into a new, pre-weighed vial. Avoid disturbing the pellet.
 2. Determine the mass of the transferred supernatant by weighing the vial.

3. Evaporate the solvent under a stream of nitrogen or in a vacuum concentrator until the solute is completely dry.
 4. Weigh the vial containing the dried solute. The difference between this mass and the empty vial's mass is the amount of dissolved **t-Boc-Aminoxy-PEG5-azide**.
 5. Calculate the solubility in mg/mL or convert to molarity using the molecular weight (422.5 g/mol).
- Alternative Quantitative Method (UV-Vis Spectroscopy):
 1. If the compound has a suitable chromophore (the azide group has a weak UV absorbance), a calibration curve can be prepared using standards of known concentration.
 2. The clear supernatant from the saturated solution can be appropriately diluted and its absorbance measured to determine the concentration against the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of a chemical compound.



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Caption: Workflow for solubility determination of **t-Boc-Aminoxy-PEG5-azide**.

Conclusion

t-Boc-Aminooxy-PEG5-azide is a versatile chemical linker with good solubility in both the polar aprotic solvent DMSO and in water. This favorable solubility profile is primarily attributed to its hydrophilic PEG₅ chain. While qualitative data confirms its solubility, quantitative measurements, such as the known 10 mM solubility in DMSO, are essential for precise experimental design. The provided protocol offers a standardized method for researchers to determine the exact solubility under their specific experimental conditions, ensuring reproducibility and success in bioconjugation and drug discovery applications.

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